

Essential Safety and Operational Guide for 1-Iodo-3,4-methylenedioxybenzene

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Compound of Interest

Compound Name: 1-Iodo-3,4-methylenedioxybenzene

Cat. No.: B134573

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This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **1-Iodo-3,4-methylenedioxybenzene**. It is intended for researchers, scientists, and drug development professionals to ensure minimal risk and maintain operational integrity in the laboratory.

Hazard Summary

1-Iodo-3,4-methylenedioxybenzene is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation.[\[1\]](#)
- Serious Eye Damage (H318): Causes serious eye damage.[\[1\]](#)
- Respiratory Irritation (H335): May cause respiratory irritation.[\[1\]](#)
- Aquatic Hazard (H412): Harmful to aquatic life with long-lasting effects.[\[1\]](#)

Given its structure as a halogenated aromatic compound, it should be handled with care, assuming potential for unknown toxicity. Some benzodioxole compounds are known to have biological activity.

Quantitative Safety Data

Specific quantitative toxicity data and occupational exposure limits for **1-Iodo-3,4-methylenedioxybenzene** are not readily available. The table below summarizes the available information and provides data for structurally similar compounds for reference. This data should be used with caution as a guideline for risk assessment.

Parameter	Value	Source/Analogue
GHS Hazard Codes	H315, H318, H335, H412	PubChem[1]
Molecular Weight	248.02 g/mol	PubChem[1]
Occupational Exposure Limit (OEL)	Not Available	N/A
LD50 (Oral, Rat)	Not Available	N/A
LD50 (Dermal, Rabbit)	Not Available	N/A
LC50 (Inhalation)	Not Available	N/A

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **1-Iodo-3,4-methylenedioxybenzene**. The following table outlines the recommended PPE.

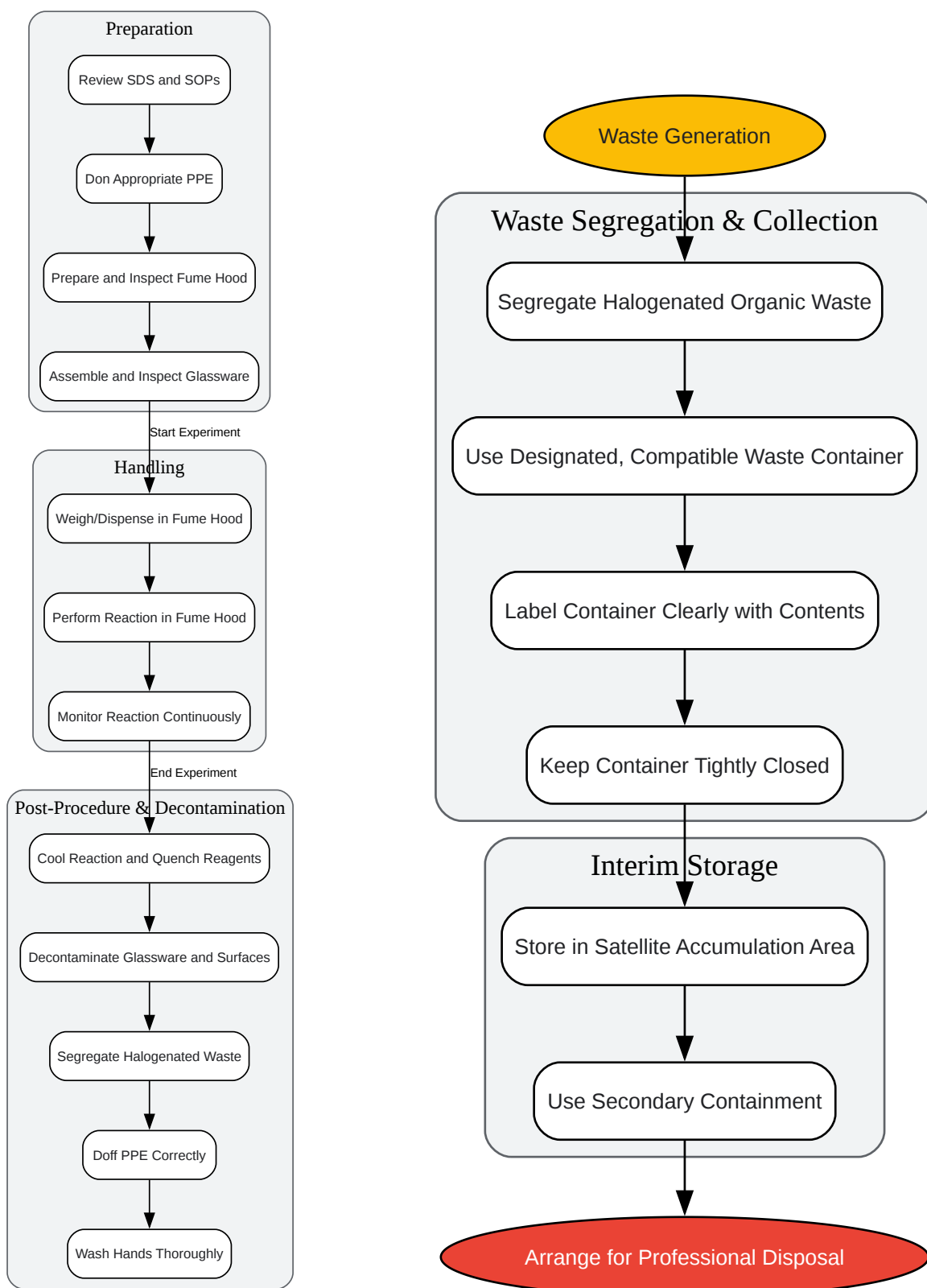
PPE Category	Recommendation	Rationale and Notes
Hand Protection	Double gloving recommended. Inner Glove: Disposable nitrile gloves. Outer Glove: Viton or laminate film (e.g., SilverShield®/4H®) gloves. [2] [3] [4]	Standard nitrile gloves offer poor resistance to halogenated hydrocarbons. [5] Viton provides excellent resistance to aromatic and halogenated solvents. [2] [3] Laminate film gloves offer the broadest range of chemical protection and can be worn under a more dexterous outer glove. [4] [6] [7] [8] Always inspect gloves for integrity before use and practice proper removal techniques.
Eye and Face Protection	Chemical safety goggles are mandatory. A full-face shield must be worn over the goggles when there is a risk of splashing.	Protects against splashes that can cause serious eye damage.
Skin and Body Protection	A chemical-resistant lab coat must be worn at all times. For procedures with a higher potential for exposure, chemical-resistant coveralls are recommended.	Provides a barrier against skin contact and contamination of personal clothing.
Respiratory Protection	All handling of 1-Iodo-3,4-methylenedioxybenzene should be conducted within a certified chemical fume hood. If a fume hood is not available or in the event of a significant spill, a NIOSH-approved respirator with an organic	Minimizes inhalation of vapors, which can cause respiratory irritation.

vapor/iodine-specific cartridge
is necessary.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **1-Iodo-3,4-methylenedioxybenzene** is essential for safety.

Experimental Workflow Diagram



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